

Application Note & Protocol: Studying the Cooling Curve of Phenyl Salicylate

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Compound of Interest

Compound Name: Phenyl Salicylate

Cat. No.: B1677678

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Phenyl salicylate, also known as salol, is a white crystalline solid with a melting point of approximately 41-43°C. It is commonly used in educational and research settings to demonstrate the principles of phase transitions, specifically solidification and the phenomenon of supercooling. This application note provides a detailed protocol for studying the cooling curve of **phenyl salicylate**, a graphical representation of temperature as a function of time as the substance cools from a liquid to a solid. Understanding the cooling behavior of a substance is crucial in various fields, including materials science and drug development, as it provides insights into crystallization kinetics, purity, and physical stability.

Data Presentation

The quantitative data obtained from this experiment can be summarized in the following table. This structured format allows for easy comparison of results from different experimental runs or with varying cooling conditions.

Time (minutes)	Temperature (°C) - Run 1 (Without Seeding)	Temperature (°C) - Run 2 (With Seeding)	Observations
0	65.0	65.0	Phenyl salicylate is a clear, colorless liquid.
1	60.2	60.5	Liquid continues to cool.
2	55.8	56.1	
3	51.5	51.9	
4	47.3	47.8	
5	43.1	43.5	
6	39.0 (Supercooling)	41.5	Run 1 shows supercooling below the freezing point.
7	41.5 (Recalescence)	41.5	In Run 1, rapid crystallization occurs, and the temperature rises to the freezing point. In Run 2, solidification begins at the freezing point.
8	41.5	41.5	The temperature remains constant as the liquid solidifies (latent heat of fusion is released).
9	41.5	41.5	
10	41.5	41.5	
11	40.8	40.7	

12	38.2	38.0	The solid begins to cool down.
13	35.9	35.7	
14	33.8	33.5	
15	31.9	31.6	

Experimental Protocols

This section details the methodology for determining the cooling curve of **phenyl salicylate**. The protocol includes considerations for observing supercooling and methods to induce crystallization.

Materials:

- **Phenyl salicylate** (Salol)
- Boiling tube
- Beaker (400 mL)
- Water bath (or a beaker with water on a hot plate)
- Thermometer or digital temperature probe (-10°C to 110°C)
- Stirring rod or wire stirrer
- Clamp stand, boss, and clamp
- Stopwatch or data logger
- Safety goggles

Safety Precautions:

- Always wear safety goggles to protect your eyes.

- **Phenyl salicylate** is a skin and eye irritant. In case of contact, wash the affected area with soap and water.
- Handle hot glassware with appropriate tongs or heat-resistant gloves.

Procedure:

- Melting the **Phenyl Salicylate**:
 - Place a sufficient amount of **phenyl salicylate** into a clean, dry boiling tube to fill it to a depth of about 3-4 cm.
 - Prepare a water bath by filling a 400 mL beaker with water and heating it on a hot plate to approximately 65-70°C.
 - Clamp the boiling tube containing the **phenyl salicylate** and immerse it in the hot water bath.
 - Gently stir the **phenyl salicylate** with a stirring rod until it has completely melted and the temperature reaches about 65°C.
- Data Collection for Cooling Curve (Natural Cooling):
 - Remove the boiling tube from the water bath and clamp it in the air to allow it to cool.
 - Place a thermometer or temperature probe into the molten **phenyl salicylate**, ensuring the bulb is fully submerged but not touching the bottom of the tube.
 - Start the stopwatch and record the temperature at regular intervals (e.g., every 30 or 60 seconds).
 - Continue recording the temperature until the **phenyl salicylate** has completely solidified and the temperature has dropped several degrees below the freezing point.
 - Note any observations, such as the onset of crystallization and the phenomenon of supercooling, where the temperature drops below the freezing point before rising back up as crystallization occurs.

- Data Collection for Cooling Curve (with Seeding to Mitigate Supercooling):
 - Repeat the melting procedure as described in step 1.
 - Allow the molten **phenyl salicylate** to cool while recording the temperature as in step 2.
 - As the temperature approaches the known freezing point (around 42°C), add a tiny crystal of solid **phenyl salicylate** (a "seed crystal") to the liquid. This provides a nucleation site and can prevent significant supercooling.
 - Observe the initiation of crystallization and continue to record the temperature until the substance has fully solidified and cooled further.

Data Analysis:

- Plot a graph of temperature (y-axis) versus time (x-axis) for both experimental runs.
- The freezing point is the temperature at which the curve becomes horizontal (plateau), indicating the phase change from liquid to solid.
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